

Crocetin Dialdehyde: An Analytical Standard for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Crocetin dialdehyde*

Cat. No.: *B1248500*

[Get Quote](#)

Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Crocetin dialdehyde is a key intermediate in the biosynthesis of crocetin and its glycosylated derivatives, the crocins, which are responsible for the vibrant color of saffron.^{[1][2][3]} As a pure analytical standard, **crocetin dialdehyde** is an invaluable tool for the accurate quantification of this apocarotenoid in various matrices, including plant extracts, food products, and biological samples. Its use is crucial for quality control, metabolic studies, and the development of new therapeutic agents. This document provides detailed information on the properties of **crocetin dialdehyde** and protocols for its use as an analytical standard in High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry.

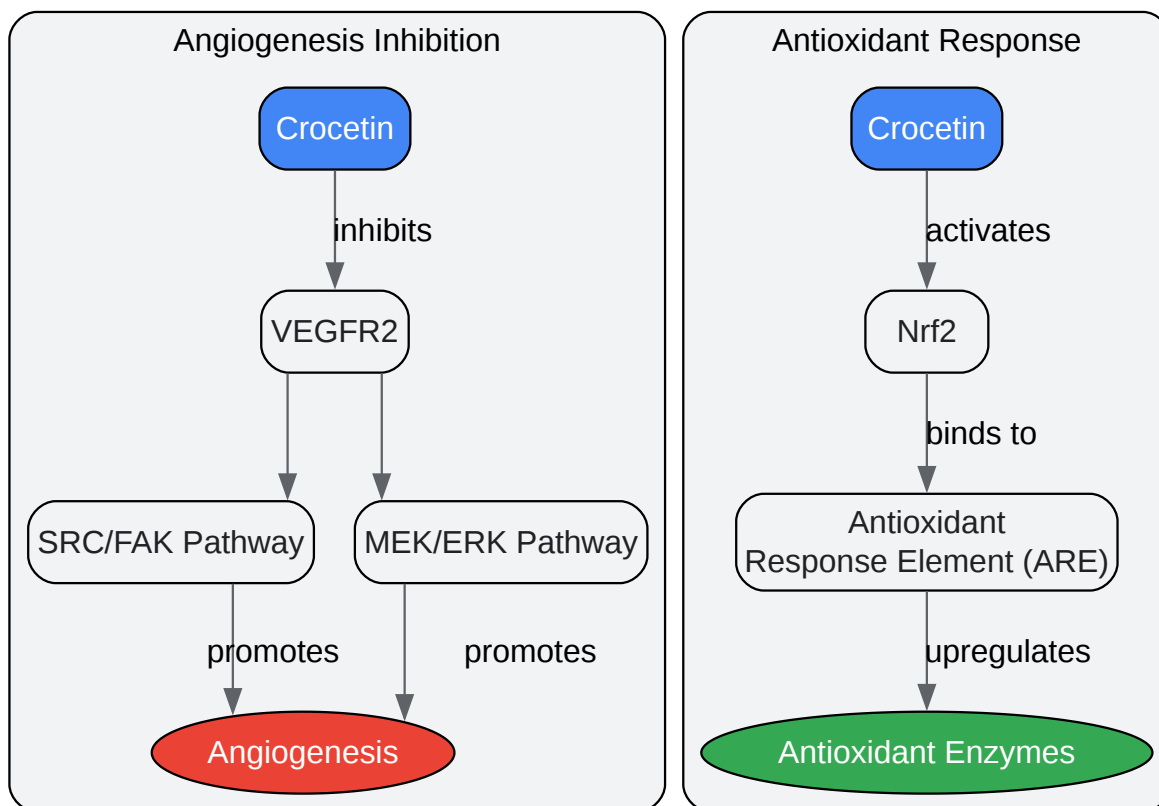
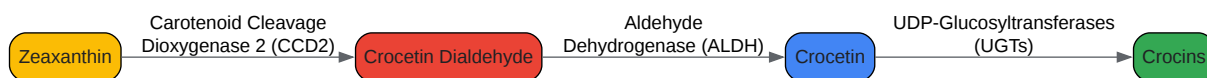
Physicochemical Properties and Storage

Crocetin dialdehyde is commercially available as an analytical standard with a purity of $\geq 95\%$ as determined by HPLC.^[4] Proper handling and storage are critical to maintain its integrity.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₄ O ₂	[4]
Molecular Weight	296.40 g/mol	[4]
CAS Number	502-70-5	[4]
Appearance	Neat	[4]
Purity	≥95% (HPLC)	[4]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[5]
Shelf Life (Neat)	Limited, refer to the expiry date on the label.	[4]

Crocin Biosynthesis Pathway

Crocetin dialdehyde is a central molecule in the biosynthetic pathway of crocins. The process begins with the cleavage of zeaxanthin by the enzyme carotenoid cleavage dioxygenase 2 (CCD2) to yield **crocetin dialdehyde**. Subsequently, aldehyde dehydrogenases (ALDHs) oxidize **crocetin dialdehyde** to form crocetin. Finally, crocetin is glycosylated by UDP-glucosyltransferases (UGTs) to produce various crocins.[1][2][3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Candidate Enzymes for Saffron Crocin Biosynthesis Are Localized in Multiple Cellular Compartments - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Crocetin: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Crocetin dialdehyde analytical standard 502-70-5 [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Crocetin Dialdehyde: An Analytical Standard for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248500#crocetin-dialdehyde-as-a-standard-for-analytical-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com